Comparative Analysis of Taltobulin Intermediates: A Guide for Researchers

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Compound of Interest

Compound Name:	*Taltobulin intermediate-7*
Cat. No.:	*B12373643*

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of key intermediates in the synthesis of Taltobulin, a potent microtubule-inhibiting agent frequently utilized as a cytotoxic payload in Antibody-Drug Conjugates (ADCs).

This document outlines the available analytical data for various Taltobulin intermediates, offering insights into their physicochemical properties and purity. Detailed experimental protocols for common analytical techniques are also provided to assist in the evaluation and quality control of these critical synthetic building blocks.

Overview of Taltobulin and its Intermediates

Taltobulin (also known as HTI-286) is a synthetic analog of the natural tripeptide hemiasterlin.[1] It functions by inhibiting tubulin polymerization, leading to cell cycle arrest and apoptosis.[2][3][4][5][6][7] Its high cytotoxicity makes it a valuable component in the development of targeted cancer therapies such as ADCs. The synthesis of Taltobulin involves a series of chemical intermediates, each representing a crucial step towards the final active pharmaceutical ingredient. While a specific Certificate of Analysis for "**Taltobulin intermediate-7**" is not publicly available, data for several other key intermediates provides a valuable framework for comparison and quality assessment.

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Physicochemical Properties and Purity Comparison

The following table summarizes the available data for various Taltobulin intermediates, offering a side-by-side comparison of their key characteristics. It is important to note that this information is compiled from publicly available data from commercial suppliers and may vary between batches and manufacturers.

Intermediate	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearance	Purity
Taltobulin intermediate-1	228266-38-4	C17H25NO4	307.39	Colorless to light yellow oil	96.53%
Taltobulin intermediate-2	91133-59-4	C11H12O3	192.21	Not specified	>97.00%
Taltobulin intermediate-6	Not Available	Not Available	Not Available	Not specified	Not specified
Taltobulin intermediate-9	Not Available	C34H55N3O6	601.82	White to off-white solid	Not specified
Taltobulin intermediate-10	Not Available	Not Available	Not Available	Not specified	Not specified
Taltobulin intermediate-12	Not Available	Not Available	Not Available	Not specified	Not specified
Taltobulin	228266-40-8	C27H43N3O4	473.65	Not specified	99.82%
Taltobulin hydrochloride	Not Available	Not Available	Not Available	Not specified	99.34%

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Experimental Protocols

Detailed methodologies for the characterization and quality control of pharmaceutical intermediates are crucial for ensuring the consistency and safety of the final drug product. Below are standard protocols for key analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

Purpose: To determine the purity of the Taltobulin intermediate and identify any impurities.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable modifier)

Procedure:

- Sample Preparation: Accurately weigh and dissolve the intermediate in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) to a final concentration of approximately 1 mg/mL.
- Mobile Phase Preparation: Prepare a mobile phase gradient. For example:
  - Mobile Phase A: 0.1% Formic acid in water
  - Mobile Phase B: 0.1% Formic acid in acetonitrile
- Chromatographic Conditions:

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- Flow rate: 1.0 mL/min
- Injection volume: 10 µL
- Column temperature: 30 °C
- UV detection wavelength: 220 nm (or a wavelength of maximum absorbance for the specific intermediate)
- Gradient: A typical gradient might run from 10% B to 90% B over 20 minutes.

- Analysis: Inject the sample and record the chromatogram. The purity is calculated by dividing the peak area of the main component by the total peak area of all components, expressed as a percentage.

Mass Spectrometry (MS) for Identity Confirmation

Purpose: To confirm the molecular weight and structural identity of the Taltobulin intermediate.

Instrumentation:

- Mass spectrometer (e.g., LC-MS or direct infusion ESI-MS)

Procedure:

- Sample Preparation: Prepare a dilute solution of the intermediate (typically 1-10 µg/mL) in a suitable solvent compatible with the mass spectrometer's ionization source (e.g., acetonitrile/water with 0.1% formic acid).
- Analysis: Introduce the sample into the mass spectrometer. Acquire the mass spectrum in positive or negative ion mode, depending on the analyte's properties.
- Data Interpretation: Compare the observed mass-to-charge ratio (m/z) of the molecular ion with the calculated theoretical molecular weight of the Taltobulin intermediate.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

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Purpose: To confirm the chemical structure of the Taltobulin intermediate.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher)

Reagents:

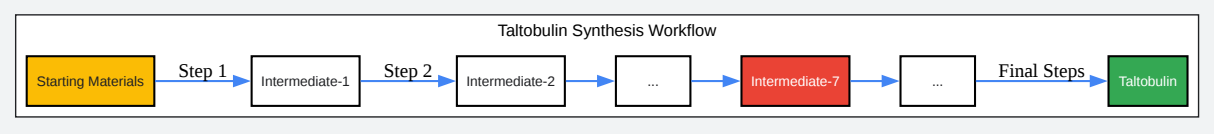
- Deuterated solvent (e.g., $CDCl_3$, DMSO-d_6)

Procedure:

- Sample Preparation: Dissolve an appropriate amount of the intermediate in the chosen deuterated solvent.
- Analysis: Acquire ^{1}H and ^{13}C NMR spectra. Other experiments like COSY, HSQC, and HMBC may be performed for more detailed structural assignment.
- Data Interpretation: Analyze the chemical shifts, coupling constants, and integration of the signals to confirm that the observed spectrum is consistent with the expected structure of the Taltobulin intermediate.

Visualizing the Workflow and Mechanism

To better understand the context of **Taltobulin intermediate-7**, the following diagrams illustrate the general synthesis workflow and the mechanism of action of the final Taltobulin product.



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Caption: Generalized synthetic pathway for Taltobulin.

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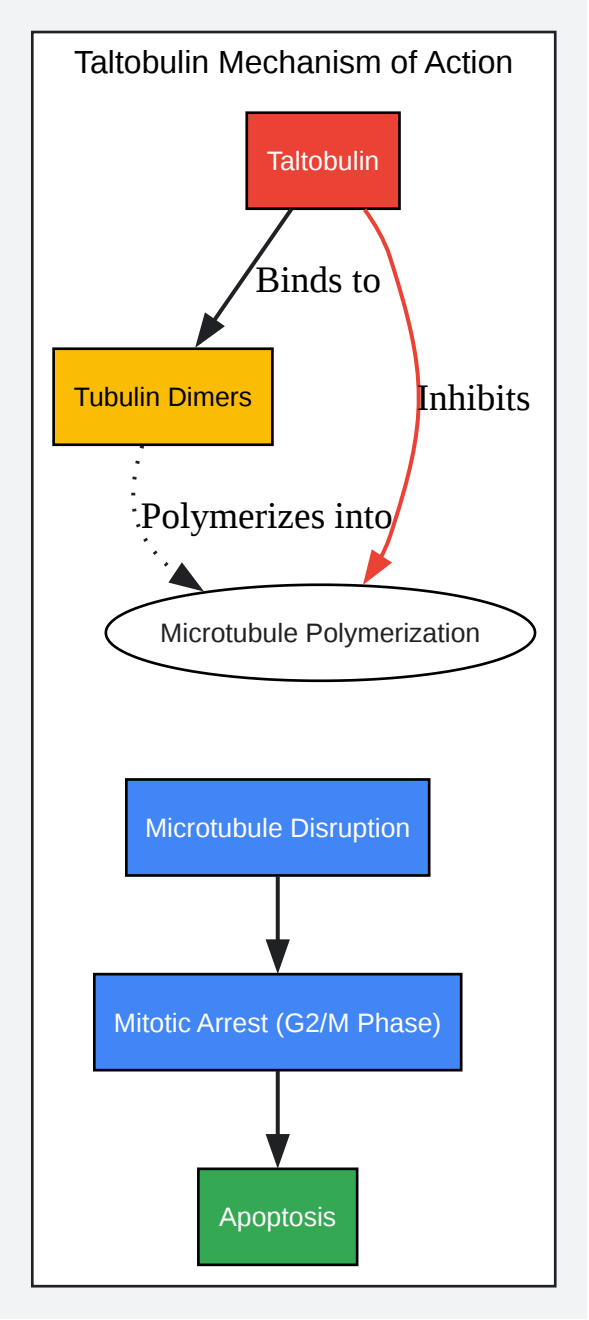

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Caption: Taltobulin's mechanism of inhibiting cell growth.

Conclusion

While a dedicated Certificate of Analysis for **Taltobulin intermediate-7** was not located, a comparative analysis of related intermediates provides valuable insights for researchers in the field of ADC development. The provided data and experimental protocols serve as a

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foundational guide for the quality assessment and characterization of these critical synthetic precursors, ultimately contributing to the development of robust and reliable manufacturing processes for Taltobulin-based therapeutics. Researchers are encouraged to obtain lot-specific Certificates of Analysis from their suppliers for definitive quality attributes.

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